

cis-1,4-Dichloro-2-butene molecular weight and formula

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Compound of Interest

Compound Name: **cis-1,4-Dichloro-2-butene**

Cat. No.: **B023561**

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In-Depth Technical Guide: cis-1,4-Dichloro-2-butene

This guide provides essential information regarding the molecular properties of **cis-1,4-dichloro-2-butene**, tailored for researchers, scientists, and professionals in drug development.

Core Molecular Data

cis-1,4-Dichloro-2-butene is a chlorinated hydrocarbon with significant applications as an intermediate in chemical synthesis. A clear understanding of its fundamental molecular characteristics is crucial for its application in experimental and industrial settings.

The key quantitative data for **cis-1,4-dichloro-2-butene** are summarized in the table below for straightforward reference and comparison. This information has been compiled from various chemical databases and literature sources.

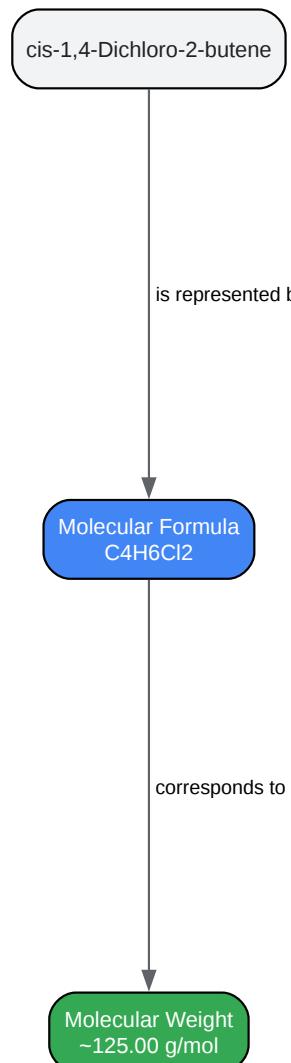
Property	Value
Molecular Formula	C4H6Cl2 ^{[1][2][3][4]}
Linear Formula	CICH2CH=CHCH2Cl
Molecular Weight	125.00 g/mol ^{[1][3][5]}
Exact Mass	123.9846556 Da ^[4]
CAS Number	1476-11-5 ^[1]

Experimental Protocols

Detailed experimental methodologies for the determination of the properties of **cis-1,4-dichloro-2-butene** are extensive. For instance, mass spectrometry is a primary technique for determining the molecular weight and formula. In a typical electron ionization mass spectrometry (EI-MS) experiment, a sample of **cis-1,4-dichloro-2-butene** is introduced into the instrument, where it is vaporized and bombarded with a high-energy electron beam. This process generates molecular ions and fragment ions. The mass-to-charge ratio (m/z) of these ions is then analyzed to determine the molecular weight and elucidate the structure. The isotopic pattern of chlorine (approximately 3:1 ratio of ^{35}Cl to ^{37}Cl) is a key diagnostic feature in the mass spectrum of this compound.

Logical Relationships

The relationship between the common name, chemical formula, and molecular weight of a compound is fundamental to its identity. The following diagram illustrates this logical connection for **cis-1,4-dichloro-2-butene**.

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Conceptual link between name, formula, and molecular weight.

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- To cite this document: BenchChem. [cis-1,4-Dichloro-2-butene molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b023561#cis-1-4-dichloro-2-butene-molecular-weight-and-formula>

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